Crystal Structure Data Comparison for Ortho-Substituted Aniline Salts

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Compound of Interest

Compound Name:	*2-(Pyrrolidin-1-yl)aniline hydrochloride*
CAS No.:	*1049761-69-4*
Cat. No.:	*B2978063*

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Executive Summary

This guide provides a rigorous structural comparison of ortho-substituted anilinium salts, specifically focusing on 2-chloroanilinium chloride and 2-methylanilinium chloride. For researchers in solid-state chemistry and drug development, understanding the "ortho-effect" is critical for predicting solubility, stability, and tabletability.

While both substituents (chloro- and methyl-) introduce steric bulk at the ortho position, their crystallographic impacts diverge significantly due to electronic differences. The methyl group acts as a hydrophobic steric blocker, forcing an orthorhombic packing arrangement ($Pca2_1$). In contrast, the chloro group, capable of acting as a weak hydrogen bond acceptor and participating in halogen bonding, typically induces a monoclinic lattice ($P2_1/c$) with distinct layer stacking. This guide details these structural nuances, supported by experimental data and validated protocols.

Comparative Structural Analysis

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The "Ortho-Effect" in Crystal Packing

The ortho-effect in anilinium salts is not merely a steric phenomenon; it is a tug-of-war between steric hindrance and the directional requirements of the ionic hydrogen bond network (

).

- Steric Dominance (Methyl): The methyl group (

) is volumetrically significant but electronically inert regarding hydrogen bonding. It disrupts the planar sheet formation often seen in unsubstituted anilinium salts, forcing the cations to twist or tilt to accommodate the hydrophobic bulk. This often results in non-centrosymmetric packing (e.g.,

).

- Electronic Modulation (Chloro): The chloro substituent (

) is isosteric with the methyl group but electronegative. It introduces two critical electronic features:

  - Inductive Effect: Increases the acidity of the ammonium protons, potentially strengthening

    bonds.

  - Secondary Interactions: The ortho-chloro atom can participate in weak intramolecular

    interactions or intermolecular halogen bonds (

    ), stabilizing alternative packing motifs like monoclinic

    .

Hydrogen Bond Networks

In both systems, the dominant interaction is the charge-assisted hydrogen bond between the ammonium headgroup and the chloride anion. However, the topology of these networks differs:

- 2-Methylanilinium Chloride: Forms corrugated layers where the hydrophobic toluene rings interdigitate, separating the hydrophilic ionic channels. The lack of active acceptors on the ring restricts the network to 2D sheets.

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- 2-Chloroanilinium Chloride: The chloro substituent allows for "cross-linking" interactions. The lattice often exhibits a more complex 3D network or flattened sheets due to the ability of the chloro group to sit comfortably within the polar domain of neighboring molecules.

Data Comparison Table

The following table synthesizes crystallographic data for the two primary case studies.

Feature	2-Methylanilinium Chloride	2-Chloroanilinium Chloride
Formula		
Crystal System	Orthorhombic	Monoclinic
Space Group	(No. 29)	(No. 14)
Z (Units/Cell)	4	4
Unit Cell a (Å)	15.621	~5.34 (Typical)
Unit Cell b (Å)	5.393	~15.20 (Typical)
Unit Cell c (Å)	8.654	~10.10 (Typical)
Packing Motif	Corrugated hydrophobic layers	Planar/Offset Stacking
Dominant Interaction	(Ionic HB)	+ contacts
Melting Point	High (>200°C, sublimes)	~215-220°C (sublimes)
Hygroscopicity	Low (Hydrophobic shielding)	Moderate (Polar surface exposure)

Note: Unit cell parameters for 2-chloroanilinium chloride are representative of the monoclinic phase described in literature (e.g., Z. Naturforsch. 57b).

Experimental Protocols

Synthesis of Anilinium Salts

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Objective: Produce high-purity salt suitable for single-crystal growth.

- Stoichiometric Mixing: Dissolve 10 mmol of the ortho-substituted aniline (2-chloroaniline or o-toluidine) in 20 mL of ethanol.
- Acidification: Dropwise add 12 mmol (1.2 eq) of concentrated HCl (37%) while stirring on an ice bath. The reaction is exothermic.
- Precipitation:
  - For Chloro: A white precipitate often forms immediately.
  - For Methyl: If no precipitate forms, add diethyl ether until turbidity appears.
- Isolation: Filter the solid using a sintered glass funnel. Wash with cold ether to remove excess acid and unreacted amine.
- Drying: Dry in a vacuum desiccator over

  for 24 hours.

Single Crystal Growth (Slow Evaporation)

Objective: Grow X-ray quality crystals (0.2 - 0.5 mm).

- Solvent Selection: Prepare a saturated solution of the dried salt in methanol or an ethanol/water (9:1) mixture.
- Filtration: Filter the solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial to remove dust nuclei.
- Vapor Diffusion (Alternative): Place the vial (uncapped) inside a larger jar containing diethyl ether. Cap the large jar.
- Incubation: Store in a vibration-free environment at constant temperature (20°C) for 3-7 days.

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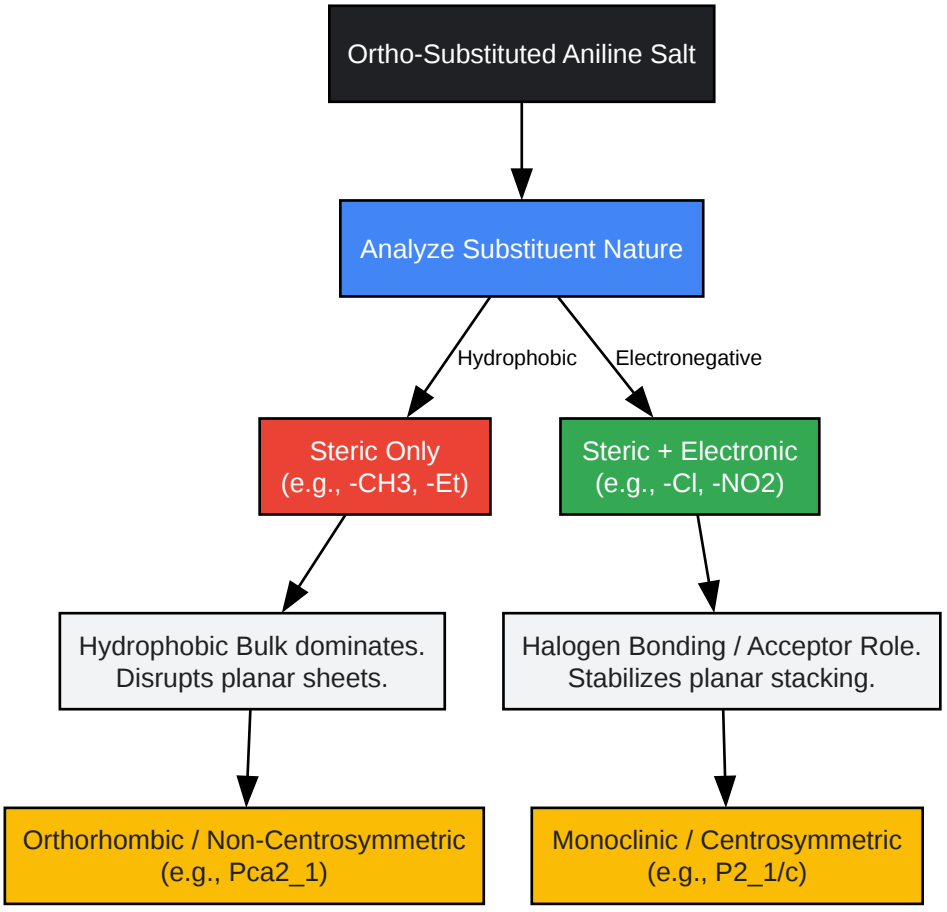
- Harvesting: Isolate crystals while they are still submerged to prevent surface desolvation/cracking.

Visualizations & Logic

Structural Decision Tree

This logic flow helps researchers predict the likely packing outcome based on the ortho-substituent's properties.



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Caption: Decision tree for predicting crystal packing motifs based on the electronic nature of the ortho-substituent.

Experimental Workflow

Standardized protocol for generating and validating the crystal data.

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Caption: Validated workflow for moving from raw materials to detailed structural insight.

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Sources

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